Application Notes and Protocols for Niclosamide in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-chloro-N-(4-chlorophenyl)-2-hydroxybenzamide*
CAS No.:	*1147-98-4*
Cat. No.:	*B072603*

Get Quote

Introduction: Niclosamide as a Multifaceted Tool in Cellular Research

Niclosamide, an FDA-approved anthelmintic drug, has garnered significant attention in the scientific community for its potent and diverse anti-cancer properties.[1][2][3] Initially used to treat tapeworm infections, recent high-throughput screening campaigns have repeatedly identified niclosamide as a promising agent against a broad spectrum of cancers, including those of the breast, prostate, colon, ovary, and lung.[2][4] Its therapeutic potential stems from its ability to modulate multiple, often interconnected, oncogenic signaling pathways.[1][2][5]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the effective use of niclosamide in cell culture experiments. We will delve into its mechanism of action, provide detailed protocols for its preparation and application, and discuss key experimental considerations to ensure robust and reproducible results.

© 2026 BenchChem. All rights reserved.

Mechanism of Action: A Multi-Pronged Attack on Cancer Cells

Niclosamide's efficacy lies in its polypharmacology, simultaneously targeting several critical signaling cascades that are frequently dysregulated in cancer.[1][2][6] This multi-targeted approach minimizes the likelihood of acquired resistance, a common challenge in cancer therapy.[7]

The primary mechanisms of action of niclosamide include:

- Inhibition of STAT3 Signaling: Niclosamide potently inhibits the phosphorylation of Signal Transducer and Activator of Transcription 3 (STAT3) at tyrosine 705 (Y705).[8][9][10] This phosphorylation is a critical step for STAT3 activation, dimerization, and nuclear translocation, where it would otherwise promote the transcription of genes involved in cell survival and proliferation.[9][10][11]

- Modulation of Wnt/β-catenin Pathway: Niclosamide disrupts the Wnt/β-catenin signaling pathway, a key regulator of cell fate, proliferation, and differentiation that is often hyperactivated in cancer.[1][5] It has been shown to promote the degradation of the Wnt co-receptor LRP6 and downregulate the expression of Dishevelled-2 (Dvl2), leading to decreased β-catenin levels.[1][3]

- Suppression of NF-κB Signaling: Niclosamide blocks the activation of Nuclear Factor-kappa B (NF-κB), a transcription factor that plays a pivotal role in inflammation, immunity, and cancer progression.[1][5][8] It achieves this by inhibiting the phosphorylation and degradation of IκBα, the inhibitor of NF-κB, thereby preventing the nuclear translocation of the active p65 subunit.[1][8]

- Inhibition of mTORC1 Signaling: The mammalian Target of Rapamycin Complex 1 (mTORC1) is a central regulator of cell growth and metabolism. Niclosamide has been shown to inhibit mTORC1 signaling, potentially through the acidification of the cytosol.[2][3]

- Disruption of Notch Signaling: The Notch signaling pathway is crucial for cell-cell communication and is implicated in cancer stem cell maintenance. Niclosamide has been found to inhibit Notch signaling, contributing to its anti-cancer stem cell activity.[2][5]

© 2026 BenchChem. All rights reserved.

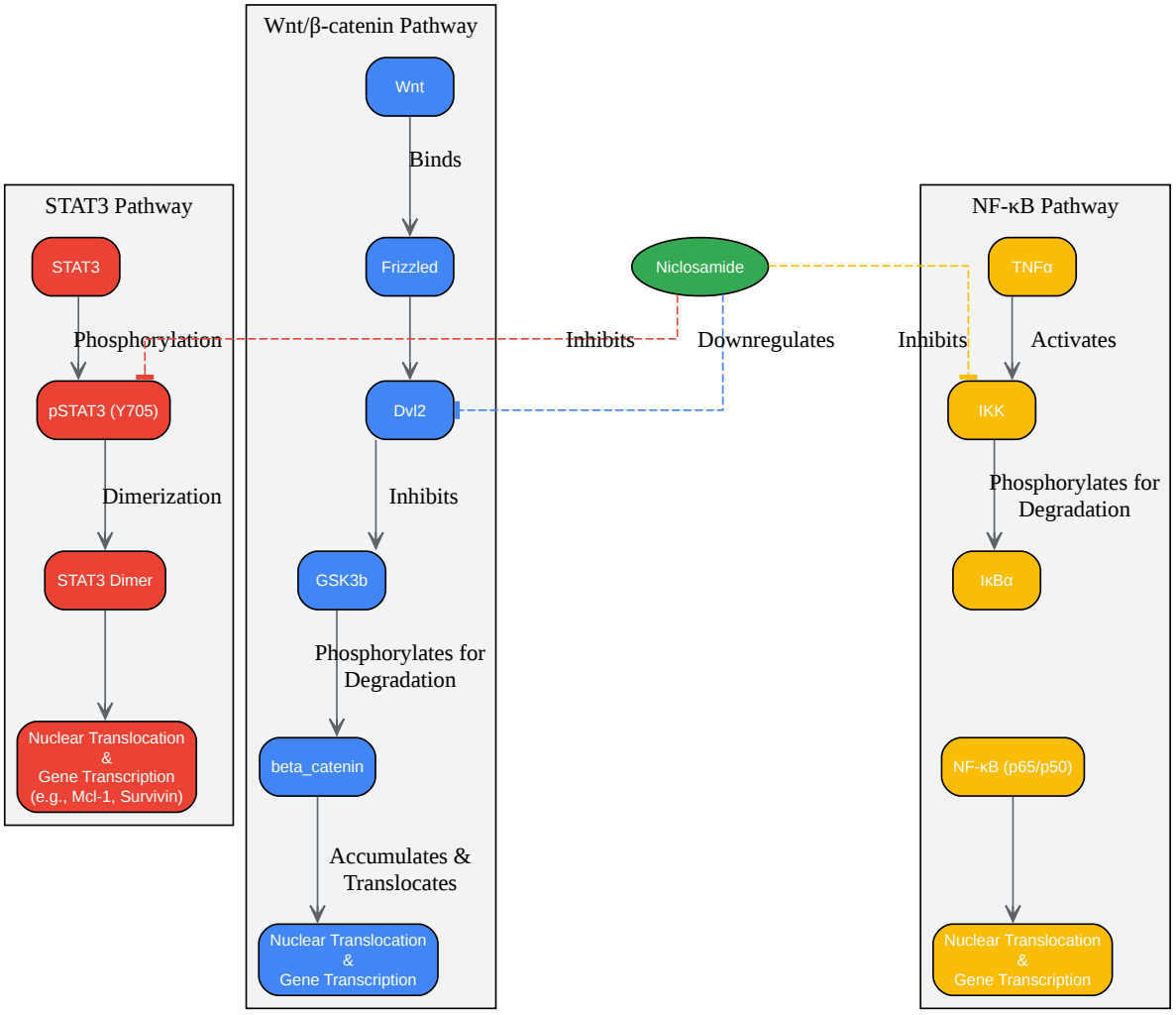
- Mitochondrial Uncoupling: Niclosamide can act as a mitochondrial uncoupler, disrupting the proton gradient across the inner mitochondrial membrane. This leads to a decrease in ATP production and can induce apoptosis.[8][12]

These multifaceted actions culminate in the induction of cell cycle arrest, inhibition of cell proliferation, and promotion of apoptosis in cancer cells, while exhibiting minimal toxicity to normal cells.[5][13][14]

Visualizing Niclosamide's Impact: Key Signaling Pathways

To better understand the intricate mechanisms of niclosamide, the following diagrams illustrate its points of intervention in key signaling pathways.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Niclosamide's multifaceted mechanism of action targeting key oncogenic signaling pathways.

Protocol for Using Niclosamide in Cell Culture Experiments

This section provides a detailed, step-by-step protocol for the preparation and use of niclosamide in cell culture experiments.

Materials

- Niclosamide powder (ensure high purity)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, light-protecting microcentrifuge tubes
- Complete cell culture medium appropriate for the cell line of interest
- Phosphate-buffered saline (PBS)
- Cell line(s) of interest
- Standard cell culture equipment (e.g., incubator, biosafety cabinet, centrifuge, hemocytometer or automated cell counter)

Stock Solution Preparation and Storage

Causality Behind Experimental Choices: DMSO is the recommended solvent for niclosamide due to its poor water solubility.[15] Preparing a high-concentration stock solution allows for the addition of small volumes to cell culture media, minimizing the final DMSO concentration to avoid solvent-induced cytotoxicity. Light protection is crucial as some organic compounds can be light-sensitive.

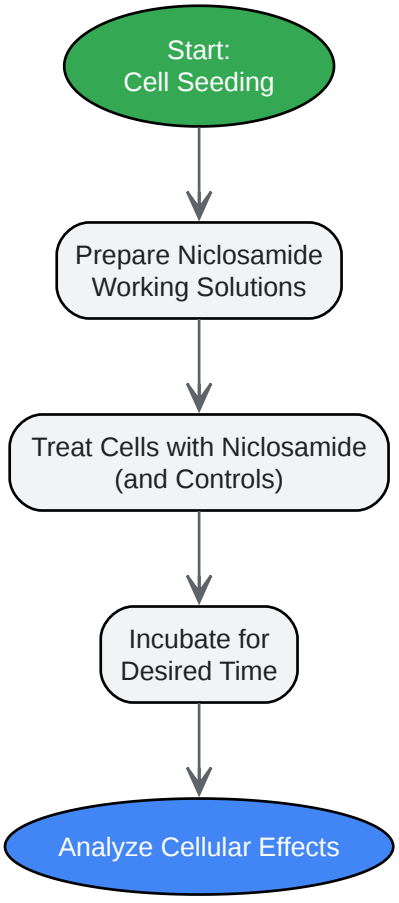
- Reconstitution: Prepare a high-concentration stock solution of niclosamide (e.g., 10-20 mM) in sterile DMSO. For example, to prepare a 10 mM stock solution of niclosamide (MW: 327.12 g/mol), dissolve 3.27 mg in 1 mL of DMSO.

© 2026 BenchChem. All rights reserved.

- Solubilization: Vortex the solution thoroughly until the niclosamide is completely dissolved. Gentle warming in a 37°C water bath may aid in dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting microcentrifuge tubes. Store the aliquots at -20°C for long-term use. Avoid repeated freeze-thaw cycles.

Experimental Workflow

The following diagram outlines a typical workflow for a cell-based assay using niclosamide.



Click to download full resolution via product page

Caption: A generalized experimental workflow for in vitro studies with niclosamide.

Detailed Protocol for Cell Treatment

© 2026 BenchChem. All rights reserved.

- Cell Seeding: Seed the cells in appropriate culture vessels (e.g., 96-well plates for viability assays, 6-well plates for protein or RNA analysis) at a density that ensures they are in the exponential growth phase at the time of treatment. Allow the cells to adhere and recover overnight.

- Preparation of Working Solutions: On the day of the experiment, thaw a fresh aliquot of the niclosamide stock solution. Prepare serial dilutions of niclosamide in complete cell culture medium to achieve the desired final concentrations.

    - Important: The final concentration of DMSO in the culture medium should be kept constant across all treatment groups, including the vehicle control, and should typically not exceed 0.1-0.5% to avoid solvent toxicity.

- Cell Treatment: Remove the old medium from the cells and replace it with the medium containing the various concentrations of niclosamide. Include a "vehicle control" group treated with the same concentration of DMSO as the highest niclosamide concentration group.

- Incubation: Incubate the treated cells for the desired period (e.g., 24, 48, or 72 hours). The optimal incubation time will depend on the cell line and the specific endpoint being measured.

- Analysis of Cellular Effects: Following incubation, the effects of niclosamide can be assessed using a variety of assays.

Quantitative Data: In Vitro Efficacy of Niclosamide

The anti-proliferative activity of niclosamide varies across different cancer cell lines. The following table summarizes the 50% inhibitory concentration (IC50) values reported in the literature.

© 2026 BenchChem. All rights reserved.

Cell Line	Cancer Type	IC50 Value (μM)	Assay Type
Du145	Prostate Cancer	0.7	Proliferation[9]
Du145	Prostate Cancer	0.1	Colony Formation[9]
Acute Myeloid Leukemia (AML) cells	Acute Myeloid Leukemia	0.18 - 1	Proliferation[5]
HCT116	Colorectal Cancer	Varies (sensitive)	Proliferation[16]
HT29	Colorectal Cancer	Varies (less sensitive)	Proliferation[16]
CaCO2	Colorectal Cancer	Varies	Proliferation[16]
MDA-MB-231	Breast Cancer	0.95	Proliferation (72h)[17]
MCF-7	Breast Cancer	1.05	Proliferation (72h)[17]
MDA-MB-468	Breast Cancer	1.88	Proliferation (72h)[17]
HepG2, QGY-7703, SMMC-7721	Hepatocellular Carcinoma	Dose-dependent inhibition	Proliferation[4]
CE48T	Esophageal Cancer	2.8	Viability (72h)[18]
CE81T	Esophageal Cancer	11.3	Viability (72h)[18]
BE3	Esophageal Cancer	5.1	Viability (72h)[18]
T47D	Breast Cancer	1.39 μg/mL	Cytotoxicity (48h)[19]

Note: IC50 values can vary depending on the specific experimental conditions, including cell density, incubation time, and the assay used. It is recommended to perform a dose-response curve to determine the optimal concentration range for your specific cell line and experimental setup.

Recommended Assays for Assessing Niclosamide's Effects

The choice of assay will depend on the specific research question. Here are some commonly used methods:

© 2026 BenchChem. All rights reserved.

- Cell Viability and Proliferation Assays:
  - MTT/XTT/MTS Assays: These colorimetric assays measure metabolic activity, which is an indicator of cell viability.[4][18]
  - Cell Counting: Direct cell counting using a hemocytometer or an automated cell counter provides a direct measure of cell number.
  - Colony Formation Assay: This assay assesses the long-term proliferative capacity of cells.[4]
  - IncuCyte ZOOM™ Assay: This live-cell imaging system allows for real-time monitoring of cell proliferation.[20]
- Apoptosis Assays:
  - Annexin V/Propidium Iodide (PI) Staining: This flow cytometry-based assay distinguishes between viable, early apoptotic, late apoptotic, and necrotic cells.[4][18][21][22]
  - Caspase Activity Assays: These assays measure the activity of caspases, which are key executioners of apoptosis.[12]
  - PARP Cleavage: Western blotting for cleaved PARP is a hallmark of apoptosis.[18]
  - Hoechst Staining: This nuclear stain can be used to visualize chromatin condensation, a characteristic feature of apoptosis.[21]
- Cell Cycle Analysis:
  - Flow Cytometry with PI Staining: This method allows for the quantification of cells in different phases of the cell cycle (G0/G1, S, G2/M).[20]
- Cell Migration and Invasion Assays:
  - Wound Healing (Scratch) Assay: This assay measures the ability of a cell monolayer to migrate and close a "wound."[12]

© 2026 BenchChem. All rights reserved.

- Transwell (Boyden Chamber) Assay: This assay quantifies the migratory or invasive potential of cells through a porous membrane.[12][17]

- Western Blotting: This technique is used to analyze the expression and phosphorylation status of key proteins in the signaling pathways affected by niclosamide (e.g., STAT3, p-STAT3, β-catenin, NF-κB p65, PARP).[4][9][17]

- Quantitative Real-Time PCR (qRT-PCR): This method can be used to measure the mRNA levels of target genes downstream of the signaling pathways modulated by niclosamide.[20]

Safety and Handling

Niclosamide is a chemical and should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, a lab coat, and eye protection, when handling niclosamide powder and solutions.[23]

- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder.[23][24]

- Disposal: Dispose of niclosamide waste in accordance with local, state, and federal regulations.[24][25][26] Do not discharge into sewer systems.[24]

Troubleshooting and Considerations

- Solubility Issues: Niclosamide has poor aqueous solubility.[15][27] Ensure that the stock solution is fully dissolved in DMSO before further dilution in culture medium. If precipitation is observed in the culture medium, consider reducing the final concentration or using a different formulation approach, although this is beyond the scope of this standard protocol. The solubility of niclosamide is pH-dependent, increasing at higher pH.[27][28]

- Off-Target Effects: Like any pharmacological inhibitor, niclosamide may have off-target effects.[6][29] It is important to include appropriate controls and, if possible, validate key findings using complementary approaches, such as genetic knockdown (e.g., siRNA) of the target protein.

© 2026 BenchChem. All rights reserved.

- Cell Line Specificity: The sensitivity of different cell lines to niclosamide can vary significantly.[5] It is crucial to perform dose-response experiments to determine the optimal working concentration for each cell line.

- Cytotoxicity vs. Specific Effects: At high concentrations, niclosamide can induce cytotoxicity that may mask its specific effects on signaling pathways.[30][31] It is important to work within a concentration range that modulates the target pathway without causing excessive cell death, unless apoptosis is the intended endpoint.

Conclusion

Niclosamide is a powerful and versatile tool for studying a wide range of cellular processes, particularly in the context of cancer biology. Its ability to target multiple oncogenic signaling pathways makes it a valuable compound for both basic research and preclinical drug development. By following the detailed protocols and considering the key experimental factors outlined in these application notes, researchers can effectively harness the potential of niclosamide to advance our understanding of cell biology and develop novel therapeutic strategies.

References

- Pan, J. X., Ding, K., & Wang, C. Y. (2012). Niclosamide, an old antihelminthic agent, demonstrates antitumor activity by blocking multiple signaling pathways of cancer stem cells. Chinese journal of cancer, 31(4), 178–184. [Link]

- Li, Y., Li, P. K., Roberts, M. J., Arend, R. C., Samant, R. S., & Buchsbaum, D. J. (2021). The magic bullet: Niclosamide. Frontiers in Oncology, 11, 689223. [Link]

- Khan, M. A., Aljarba, N. H., Al-Megrin, W. A., Al-Otaibi, M. F., & Al-Yahya, S. (2024). Optimizing Niclosamide for Cancer Therapy: Improving Bioavailability via Structural Modification and Nanotechnology. Molecules, 29(21), 4921. [Link]

- Sen, R., Das, D., Ganguly, A., & Chatterjee, A. (2012). Multi-targeted therapy of cancer by niclosamide: a new application for an old drug. Cancer letters, 318(2), 122–131. [Link]

- Wei, L., Sun, C., Wang, Z., & Wu, L. (2018). Niclosamide Inhibits Cell Growth and Enhances Drug Sensitivity of Hepatocellular Carcinoma Cells via STAT3 Signaling Pathway. Journal of

© 2026 BenchChem. All rights reserved.

Cancer, 9(20), 3698–3705. [Link]

- Ye, T., Xiong, Y., Yan, Y., Xia, Y., Song, X., Liu, L., & Zhu, Y. (2014). The anthelmintic drug niclosamide induces apoptosis, impairs metastasis and reduces immunosuppressive cells in breast cancer model. PloS one, 9(1), e85887. [Link]
- Chen, M., Wang, J., Lu, J., Bond, M. C., Ren, X. R., Lyerly, H. K., & Chen, W. (2017). Niclosamide: Beyond an antihelminthic drug. Cellular signalling, 31, 89–96. [Link]
- Ren, X., Duan, L., He, Q., Zhang, Z., Zhou, Y., Wu, D., ... & Chen, W. (2010). Identification of niclosamide as a new small-molecule inhibitor of the STAT3 signaling pathway. ACS medicinal chemistry letters, 1(9), 454–459. [Link]
- Wei, L., Sun, C., Wang, Z., & Wu, L. (2018). Niclosamide Inhibits Cell Growth and Enhances Drug Sensitivity of Hepatocellular Carcinoma Cells via STAT3 Signaling Pathway. Journal of Cancer, 9(20), 3698–3705. [Link]
- Osada, T., Chen, M., Yang, X. Y., Spasojevic, I., Vandeusen, J. B., Hsu, D., ... & Lyerly, H. K. (2011). Antihelminth compound niclosamide downregulates Wnt signaling and elicits antitumor responses in tumors with activating APC mutations. Cancer research, 71(12), 4172–4182. [Link]
- Gassen, N. C., Papies, J., Bajaj, T., Emanuel, J., Dethloff, F., MHF, M., ... & Müller, M. A. (2022). In Vitro Evaluation and Mitigation of Niclosamide's Liabilities as a COVID-19 Treatment. Viruses, 14(3), 643. [Link]
- Li, Y., Li, Z., Zhang, C., Li, X., Wu, K., & Liu, J. (2018). Niclosamide Induces Cell Cycle Arrest in G1 Phase in Head and Neck Squamous Cell Carcinoma Through Let-7d/CDC34 Axis. Frontiers in pharmacology, 9, 1096. [Link]
- Lee, H. Y., Mohammed, K. A., & Kaye, F. (2013). Niclosamide Overcomes Acquired Resistance to Erlotinib through Suppression of STAT3 in Non–Small Cell Lung Cancer. Molecular Cancer Therapeutics, 12(10), 2200–2212. [Link]
- Chen, C. H., Chen, Y. C., Yao, Y. C., Chen, Y. J., & Cheng, A. L. (2017). Niclosamide inhibits the cell proliferation and enhances the responsiveness of esophageal cancer cells to chemotherapeutic agents. Oncotarget, 8(34), 56667–56677. [Link]

© 2026 BenchChem. All rights reserved.

- Satoh, K., Arita, K., Takayama, K., Tsuchiya, K., Iida, M., & Kudoh, S. (2014). Identification of Niclosamide as a Novel Anticancer Agent for Adrenocortical Carcinoma. Endocrinology, 155(11), 4457–4466. [Link]
- Wang, Y. T., Lim, Y. K., Lee, J. M., Chen, F. X., & Yu, G. S. (2018). Nitro-Deficient Niclosamide Confers Reduced Genotoxicity and Retains Mitochondrial Uncoupling Activity for Cancer Therapy. Molecules, 23(11), 2829. [Link]
- ResearchGate. (2025). Combination of niclosamide and current therapies to overcome resistance for cancer: New frontiers for an old drug. Retrieved from [Link]
- Liu, C., Li, Y., Wang, S., Wang, S., & Lin, D. (2015). Niclosamide inhibits the proliferation of human osteosarcoma cell lines by inducing apoptosis and cell cycle arrest. Oncology letters, 9(1), 447–452. [Link]
- ELOCTATE. (n.d.). RECONSTITUTION GUIDE. Retrieved from [Link]
- König, S., Probst, L., Keil, B., Kitz, J., Steinestel, K., & Goke, F. (2016). The anthelmintic niclosamide inhibits colorectal cancer cell lines via modulation of the canonical and noncanonical Wnt signaling pathway. The Journal of surgical research, 204(2), 351–361. [Link]
- ResearchGate. (2022). In Vitro Evaluation and Mitigation of Niclosamide Liabilities as a COVID-19 Treatment. Retrieved from [Link]
- Moskaleva, E. Y., Perevozchikova, V. G., Zhirnik, A. S., & Severin, S. E. (2015). [Molecular mechanisms of niclosamide antitumor activity]. Biomeditsinskaia khimiia, 61(6), 680–693. [Link]
- Li, R., Zhang, J., Wang, X., Wang, H., & Feng, Z. (2017). Niclosamide enhances the cytotoxic effect of cisplatin in cisplatin-resistant human lung cancer cells via suppression of lung resistance-related protein and c-myc. Experimental and therapeutic medicine, 14(3), 2311–2318. [Link]
- Needham, D. (2021). The pH Dependence of Niclosamide Solubility, Dissolution, and Morphology: Motivation for Potentially Universal Mucin-Penetrating Nasal and Throat Sprays

© 2026 BenchChem. All rights reserved.

for COVID19, its Variants and other Viral Infections. Pharmaceutical research, 38(11), 1897–1912. [Link]

- ResearchGate. (2025). In Vitro Evaluation and Mitigation of Niclosamide's Liabilities as a COVID-19 Treatment. Retrieved from [Link]
- ResearchGate. (2025). Cytotoxic Evaluation of Niclosamide via Saccharin-Based Multicomponent Crystal: Insights from in Vitro MTT Assay. Retrieved from [Link]
- bioRxiv. (2021). The pH Dependence of Niclosamide Solubility, Dissolution and Morphology Motivates a Potentially More Bioavailable Mucin-Penetr. Retrieved from [Link]
- ResearchGate. (2021). The pH Dependence of Niclosamide Solubility, Dissolution, and Morphology: Motivation for Potentially Universal Mucin-Penetrating Nasal and Throat Sprays for COVID19, its Variants and other Viral Infections. Retrieved from [Link]
- Al-Gousous, J., & Langguth, P. (2022). Revisiting Niclosamide Formulation Approaches – a Pathway Toward Drug Repositioning. International Journal of Nanomedicine, 17, 3353–3377. [Link]
- ResearchGate. (2022). Dissolution of Niclosamide (H2O precipitate and recrystallized from.... Retrieved from [Link]
- Liu, C., Li, Y., Wang, S., Wang, S., & Lin, D. (2022). Niclosamide Suppresses Migration and Invasion of Human Osteosarcoma Cells by Repressing TGFBI Expression via the ERK Signaling Pathway. OncoTargets and therapy, 15, 1–12. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Frontiers | The magic bullet: Niclosamide [frontiersin.org]

- 2. Multi-targeted therapy of cancer by niclosamide: a new application for an old drug - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Niclosamide: Beyond an antihelminthic drug - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Niclosamide Inhibits Cell Growth and Enhances Drug Sensitivity of Hepatocellular Carcinoma Cells via STAT3 Signaling Pathway [jcancer.org]
- 5. Niclosamide, an old antihelminthic agent, demonstrates antitumor activity by blocking multiple signaling pathways of cancer stem cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. aacrjournals.org [aacrjournals.org]
- 8. Optimizing Niclosamide for Cancer Therapy: Improving Bioavailability via Structural Modification and Nanotechnology - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Identification of Niclosamide as a New Small-Molecule Inhibitor of the STAT3 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Niclosamide Inhibits Cell Growth and Enhances Drug Sensitivity of Hepatocellular Carcinoma Cells via STAT3 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 11. pdf.benchchem.com [pdf.benchchem.com]
- 12. Identification of Niclosamide as a Novel Anticancer Agent for Adrenocortical Carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. [Molecular mechanisms of niclosamide antitumor activity] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Revisiting Niclosamide Formulation Approaches – a Pathway Toward Drug Repositioning - PMC [pmc.ncbi.nlm.nih.gov]
- 16. aacrjournals.org [aacrjournals.org]
- 17. The Anthelmintic Drug Niclosamide Induces Apoptosis, Impairs Metastasis and Reduces Immunosuppressive Cells in Breast Cancer Model | PLOS One [journals.plos.org]
- 18. Niclosamide inhibits the cell proliferation and enhances the responsiveness of esophageal cancer cells to chemotherapeutic agents - PMC [pmc.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. Frontiers | Niclosamide Induces Cell Cycle Arrest in G1 Phase in Head and Neck Squamous Cell Carcinoma Through Let-7d/CDC34 Axis [frontiersin.org]
- 21. spandidos-publications.com [spandidos-publications.com]

© 2026 BenchChem. All rights reserved.

- 22. Niclosamide enhances the cytotoxic effect of cisplatin in cisplatin-resistant human lung cancer cells via suppression of lung resistance-related protein and c-myc - PMC [pmc.ncbi.nlm.nih.gov]
- 23. pdf.benchchem.com [pdf.benchchem.com]
- 24. chemicalbook.com [chemicalbook.com]
- 25. echemi.com [echemi.com]
- 26. datasheets.scbt.com [datasheets.scbt.com]
- 27. The pH Dependence of Niclosamide Solubility, Dissolution, and Morphology: Motivation for Potentially Universal Mucin-Penetrating Nasal and Throat Sprays for COVID19, its Variants and other Viral Infections - PMC [pmc.ncbi.nlm.nih.gov]
- 28. researchgate.net [researchgate.net]
- 29. Nitro-Deficient Niclosamide Confers Reduced Genotoxicity and Retains Mitochondrial Uncoupling Activity for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 30. In Vitro Evaluation and Mitigation of Niclosamide's Liabilities as a COVID-19 Treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 31. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Notes and Protocols for Niclosamide in Cell Culture Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072603/docs#application-notes-and-protocols-for-niclosamide-in-cell-culture-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.